

An In-depth Technical Guide to L-Octanoylcarnitine-d9: Chemical Properties and Stability

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Compound of Interest

Compound Name: *L-Octanoylcarnitine-d9*

Cat. No.: *B15559623*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **L-Octanoylcarnitine-d9**, a deuterated analogue of L-Octanoylcarnitine. This isotopically labeled compound is a critical tool in metabolic research and clinical diagnostics, primarily serving as an internal standard for the accurate quantification of its endogenous, non-labeled counterpart using mass spectrometry.

Core Chemical Properties

L-Octanoylcarnitine-d9 is structurally identical to L-Octanoylcarnitine, with the exception of nine hydrogen atoms being replaced by deuterium. This substitution results in a higher molecular weight, allowing it to be distinguished from the endogenous analyte by a mass spectrometer without significantly altering its chemical behavior during sample preparation and analysis.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₀ D ₉ NO ₄	[1]
Molecular Weight	296.45 g/mol	[1]
CAS Number	2847775-88-4	[1]
Canonical SMILES	CCCCCCCCC(=O)OC(CC(=O)[O-])C--INVALID-LINK--(C)C([2H])([2H])[2H]	
Physical State	Solid	[2]
Purity	Typically ≥99% deuterated forms	[2]
Synonyms	Octanoyl-L-carnitine-d9, CAR 8:0-d9, C8:0 Carnitine-d9	

Stability and Storage Recommendations

The stability of **L-Octanoylcarnitine-d9** is crucial for its function as a reliable internal standard. Proper storage is essential to prevent degradation and ensure the accuracy of quantitative analyses.

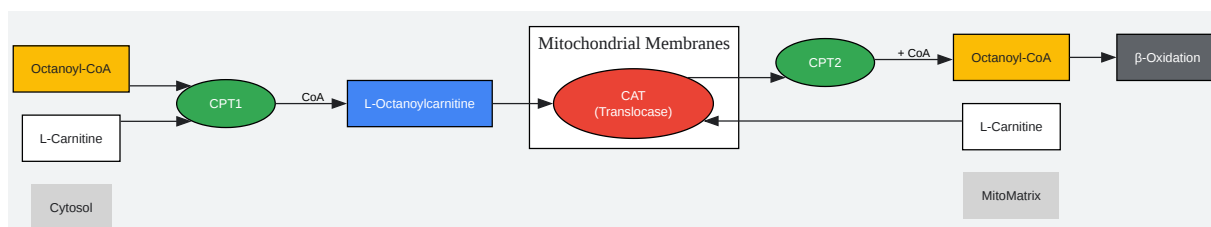
Condition	Recommended Temperature	Shelf Life	Reference
Powder (Solid Form)	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	6 months	[1]
-20°C	1 month	[1]	
Shipping	Room Temperature	Stable for several days	[1]

General Recommendations:

- Desiccation: Store in a desiccated environment to protect from moisture.[3][4]
- Protection from Light: For long-term storage, protect the compound from light.[3][4]

Role in Fatty Acid Metabolism

L-Octanoylcarnitine is an intermediate in fatty acid metabolism. It is formed when the eight-carbon fatty acid, octanoic acid, is esterified to L-carnitine. This process is essential for transporting medium-chain fatty acids across the inner mitochondrial membrane for subsequent β -oxidation and energy production. The carnitine shuttle system facilitates this transport.



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Carnitine shuttle pathway for medium-chain fatty acids.

Experimental Protocols: Quantification of L-Octanoylcarnitine

L-Octanoylcarnitine-d9 is primarily used as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays to correct for analyte loss during sample preparation and for variations in instrument response.

Objective: To accurately quantify endogenous L-Octanoylcarnitine in a biological matrix (e.g., plasma, urine).

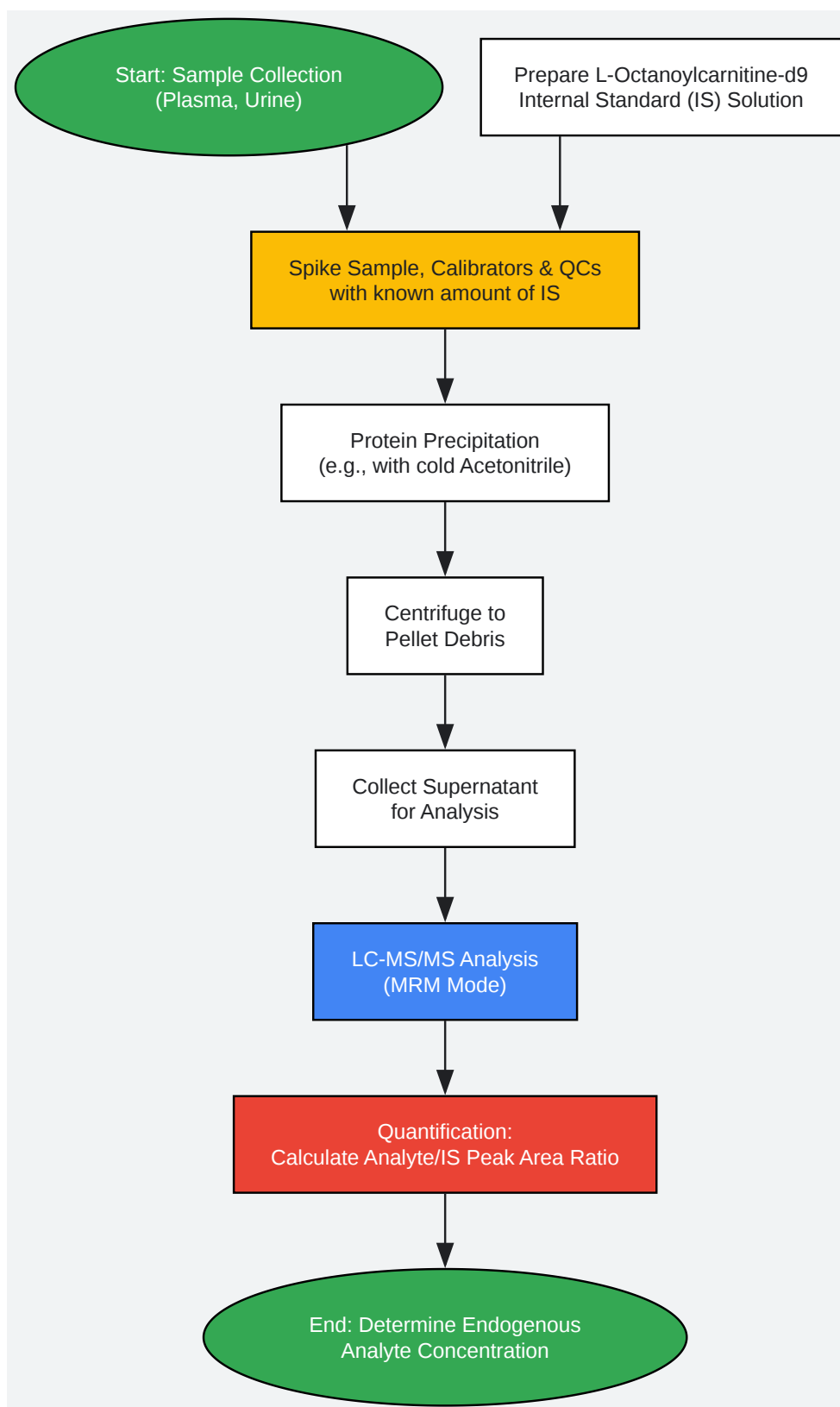
Materials:

- **L-Octanoylcarnitine-d9** (Internal Standard)
- Biological samples (e.g., urine, plasma) stored at -80°C[5]
- Acetonitrile (ACN), Water (LC-MS grade), Formic Acid
- Centrifuge, analytical balance, pipettes
- LC-MS/MS system (e.g., Waters ACQUITY UPLC with Xevo TQ-S)[5]
- Analytical column (e.g., ACQUITY UPLC HSS T3, 1.8 μ m, 2.1 mm x 150 mm)[5]

Methodology:

- Preparation of Internal Standard (IS) Stock and Working Solutions:
 - Prepare a stock solution of **L-Octanoylcarnitine-d9** (e.g., 1 mg/mL) in a suitable solvent like methanol or acetonitrile.
 - Dilute the stock solution to create a working IS solution at a concentration appropriate for the expected endogenous levels (e.g., 125 ng/mL).[5] Store solutions as per stability data.
- Sample Preparation:
 - Thaw frozen biological samples at 4°C.
 - For urine: Centrifuge a 30 μ L aliquot at 10,300 x g for 10 minutes to pellet debris.[5]
 - Transfer 20 μ L of the supernatant to a clean tube.
 - Add a precise volume of the IS working solution (e.g., 10 μ L) to the sample.[5] Also add IS to calibration curve standards and quality control (QC) samples.
 - Perform protein precipitation by adding a volume of cold acetonitrile (e.g., 3-4 times the sample volume), vortex, and centrifuge to pellet proteins.
 - Transfer the supernatant to a new vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:

- Chromatography: Employ a gradient elution on a C18 or similar column to separate L-Octanoylcarnitine from other matrix components and potential isomers.[5] A typical mobile phase could consist of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both endogenous L-Octanoylcarnitine and the **L-Octanoylcarnitine-d9** internal standard.
 - L-Octanoylcarnitine: Precursor ion (m/z) → Product ion (m/z)
 - **L-Octanoylcarnitine-d9**: Precursor ion (m/z+9) → Product ion (m/z)
- The specific product ion often corresponds to the neutral loss of the trimethylamine group.
- Data Analysis and Quantification:
 - Integrate the peak areas for both the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the IS peak area.
 - Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
 - Determine the concentration of L-Octanoylcarnitine in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Workflow for quantification using a deuterated standard.

Conclusion

L-Octanoylcarnitine-d9 is an indispensable tool for researchers in metabolomics and clinical chemistry. Its well-defined chemical properties and predictable stability, when stored correctly, ensure its reliability as an internal standard. The use of this deuterated analogue allows for the highly accurate and precise quantification of endogenous L-Octanoylcarnitine, providing valuable insights into fatty acid oxidation disorders and other metabolic dysregulations. Adherence to the described protocols for storage and experimental use is paramount to achieving robust and reproducible results.

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